

# Application Notes and Protocols for Avertin (Tribromoethanol) Administration in Mice

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## Compound of Interest

Compound Name: *Alpertine*

Cat. No.: *B1662706*

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Disclaimer: Initial searches for "**Alpertine**" did not yield sufficient information to create a detailed protocol. The following information is provided for Avertin (Tribromoethanol), a common injectable anesthetic agent used in mice, which may have been the intended subject of the query.

These application notes provide a comprehensive overview of the preparation and administration of Avertin for anesthesia in mouse models. This document is intended as a practical guide for researchers and scientists in preclinical drug development.

## Quantitative Data Summary

The following table summarizes key quantitative data for the preparation and administration of Avertin to mice, compiled from multiple sources.

Parameter	Value	Notes
Stock Solution Concentration	1.6 g/ml	Prepared by dissolving 25 g of Avertin in 15.5 ml of Tert-amyl alcohol.[1]
Working Solution Concentration	12.5 mg/ml or 20 mg/ml	Prepared by diluting the stock solution with distilled water or normal saline.[1][2]
Recommended Dosage	125 - 500 mg/kg	The effective dosage can be dependent on the weight and strain of the mouse.[3][4] A common starting dose is 250 mg/kg.
Route of Administration	Intraperitoneal (IP) injection	This is the standard route for administering Avertin in mice.
Induction Time	1 - 5 minutes	Anesthesia is induced rapidly after administration.
Duration of Anesthesia	15 - 90 minutes	The duration can vary, with surgical analgesia lasting for approximately one hour.
Recovery Time	30 - 90 minutes	The time until the righting reflex returns.

## Experimental Protocols

### Preparation of Avertin (Tribromoethanol) Solution

Materials:

- 2,2,2-Tribromoethanol (Avertin)
- Tertiary-amyl alcohol (Amylene hydrate)
- Sterile distilled water or normal saline

- Magnetic stirrer and stir bar
- Dark glass bottle
- Sterile syringe filters (0.2 or 0.5 micron)
- Sterile, foil-wrapped storage vials

#### Stock Solution (1.6 g/ml):

- In a dark glass bottle, dissolve 25 g of Avertin in 15.5 ml of tertiary-amyl alcohol.
- Place the bottle on a magnetic stirrer and stir for approximately 12 hours, or until the Avertin is completely dissolved. Gentle heating to around 40°C can aid dissolution.
- Store the stock solution in a tightly sealed, dark bottle at room temperature. Refrigeration may cause the Avertin to precipitate out of solution.

#### Working Solution (20 mg/ml):

- Mix 0.5 ml of the Avertin stock solution with 39.5 ml of normal saline in a glass vessel.
- Seal the container and wrap it in foil to protect it from light.
- Stir on a magnetic stirrer for about 12 hours, or until fully dissolved.
- Filter sterilize the working solution through a 0.2-micron syringe filter into sterile, foil-wrapped vials.
- Store the working solution at 4°C and protect it from light. The working solution is stable for approximately two weeks.

#### Important Considerations:

- Avertin degrades in the presence of heat and light, forming toxic byproducts.
- Degraded solutions can be nephrotoxic and hepatotoxic.

- The pH of the solution should be monitored. A pH below 5 indicates degradation, and the solution should be discarded.

## Administration of Avertin to Mice

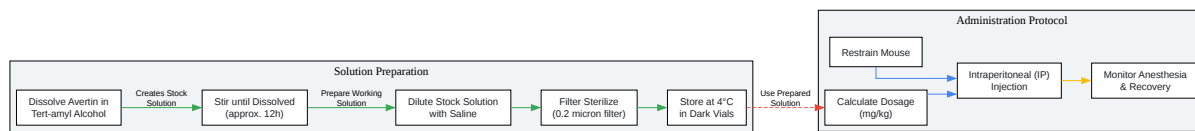
### Materials:

- Prepared Avertin working solution
- Appropriately sized syringes (e.g., 1 ml)
- 25-27 gauge needles
- Warming pad for recovery

### Procedure for Intraperitoneal (IP) Injection:

- **Dosage Calculation:** Calculate the required volume of the Avertin working solution based on the mouse's body weight and the desired dosage (e.g., for a 250 mg/kg dose and a 20 mg/ml solution, a 25 g mouse would receive 0.3125 ml).
- **Restraint:** Properly restrain the mouse to expose the abdomen.
- **Injection Site:** The preferred injection site is the lower right quadrant of the abdomen to avoid the cecum and bladder.
- **Needle Insertion:** Insert the needle at a 15-20 degree angle with the bevel up.
- **Aspiration:** Gently pull back the plunger to ensure no fluid (blood or urine) is aspirated. If fluid is present, withdraw the needle and re-insert it at a different site.
- **Injection:** Slowly inject the Avertin solution.
- **Withdrawal:** Withdraw the needle and return the mouse to its cage.
- **Monitoring:** Place the mouse on a warming pad to prevent hypothermia during anesthesia and recovery. Monitor the mouse for the loss of the toe-pinch reflex to confirm full anesthetization and observe for any signs of distress during recovery.

## Visualizations



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Caption: Workflow for Avertin Preparation and Administration.

There is no known specific signaling pathway for the anesthetic effects of Avertin (Tribromoethanol), as its mechanism of action is generally understood as a central nervous system depressant, similar to other general anesthetics. Therefore, a signaling pathway diagram is not applicable. The provided diagram illustrates the experimental workflow.

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## References

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